

Technical Monograph: N-(2-bromophenyl)-3-phenylprop-2-enamide Biological Activity

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Compound of Interest

Compound Name: *N*-(2-bromophenyl)-3-phenylprop-2-enamide

CAS No.: 71910-51-5

Cat. No.: B1269319

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Executive Summary

N-(2-bromophenyl)-3-phenylprop-2-enamide (CAS: 71910-51-5), also known as 2'-bromocinnamanilide, represents a critical pharmacophore in the development of small-molecule therapeutics. Belonging to the class of N-cinnamoylanilines, this compound integrates a lipophilic 2-bromoaniline moiety with an electrophilic cinnamoyl core.

Its biological significance is defined by its dual-action mechanism:

- **Covalent Modulation:** The α,β -unsaturated carbonyl acts as a Michael acceptor, targeting nucleophilic cysteine residues in key enzymes (e.g., tubulin, NF- κ B).
- **Membrane Interaction:** The 2-bromo substitution enhances lipophilicity (LogP), facilitating penetration of bacterial cell walls and the blood-brain barrier.

Primary applications include antimicrobial activity against Gram-positive pathogens (MRSA) and anticancer potential via tubulin polymerization inhibition.

Chemical Profile & Physicochemical Properties[1][2][3][4][5][6][7]

Property	Value
IUPAC Name	(2E)-N-(2-bromophenyl)-3-phenylprop-2-enamide
Common Name	2'-bromocinnamanilide
CAS Number	71910-51-5
Molecular Formula	C ₁₅ H ₁₂ BrNO
Molecular Weight	302.17 g/mol
Boiling Point	~470.4°C (at 760 mmHg)
Density	1.455 g/cm ³
Predicted LogP	~4.2 (High Lipophilicity)
H-Bond Donors/Acceptors	1 Donor / 1 Acceptor

Synthesis Protocol: Acid Chloride Route

Note: This protocol prioritizes yield and purity suitable for biological screening.

Reaction Logic

The synthesis utilizes a nucleophilic acyl substitution. The carboxylic acid of cinnamic acid is activated to an acid chloride using thionyl chloride (

), which then undergoes aminolysis with 2-bromoaniline. Pyridine serves as both a solvent and an acid scavenger (trapping HCl).

Step-by-Step Methodology

Reagents:

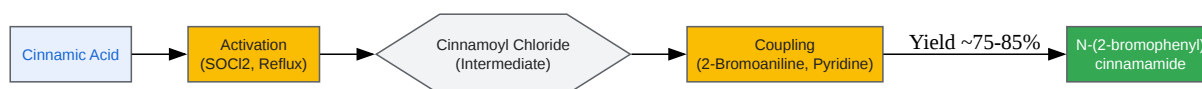
- (E)-Cinnamic acid (10 mmol)

- Thionyl chloride () (15 mmol)
- 2-Bromoaniline (10 mmol)
- Dry Pyridine (solvent)
- Dichloromethane (DCM) (extraction)

Procedure:

- Activation: In a round-bottom flask equipped with a reflux condenser, dissolve (E)-cinnamic acid in excess thionyl chloride.
- Reflux: Heat at 80°C for 3-4 hours until gas evolution () ceases.
- Evaporation: Remove excess under reduced pressure to isolate the crude cinnamoyl chloride (yellow oil/solid).
- Coupling: Dissolve the cinnamoyl chloride in dry DCM (10 mL). Add this solution dropwise to a stirred solution of 2-bromoaniline (10 mmol) in dry pyridine (10 mL) at 0°C.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours.
- Work-up: Pour the reaction mixture into ice-cold water (100 mL) containing HCl (to neutralize pyridine).
- Extraction: Extract with DCM (3 x 30 mL). Wash the organic layer with saturated and brine.
- Purification: Recrystallize the crude solid from hot ethanol to yield white/off-white needles.

Workflow Visualization



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Figure 1: Synthetic pathway via acid chloride activation. The 2-bromoaniline nucleophile attacks the activated carbonyl carbon.

Biological Activity Profile

A. Antimicrobial Activity

The 2-bromo substituent significantly enhances activity against Gram-positive bacteria compared to the unsubstituted analog.

- Target Organisms: Staphylococcus aureus (including MRSA), Bacillus subtilis.
- Potency: MIC values for halogenated cinnamanilides typically range from 2.5 to 12.5 µg/mL.
- Mechanism: The lipophilic 2-bromo phenyl ring disrupts the bacterial cell membrane integrity, while the Michael acceptor moiety potentially depletes bacterial thiols (e.g., glutathione), inducing oxidative stress.

B. Anticancer Activity

This compound acts as a tubulin polymerization inhibitor.

- Mechanism: The α,β -unsaturated ketone acts as a "warhead," forming a covalent bond with the sulfhydryl group of Cysteine-12 on the β -tubulin subunit. This prevents microtubule formation, arresting cells in the G2/M phase and leading to apoptosis.
- Selectivity: The 2-bromo position provides steric bulk that locks the molecule in a conformation favorable for the colchicine-binding site on tubulin.

C. Anti-inflammatory & CNS Activity

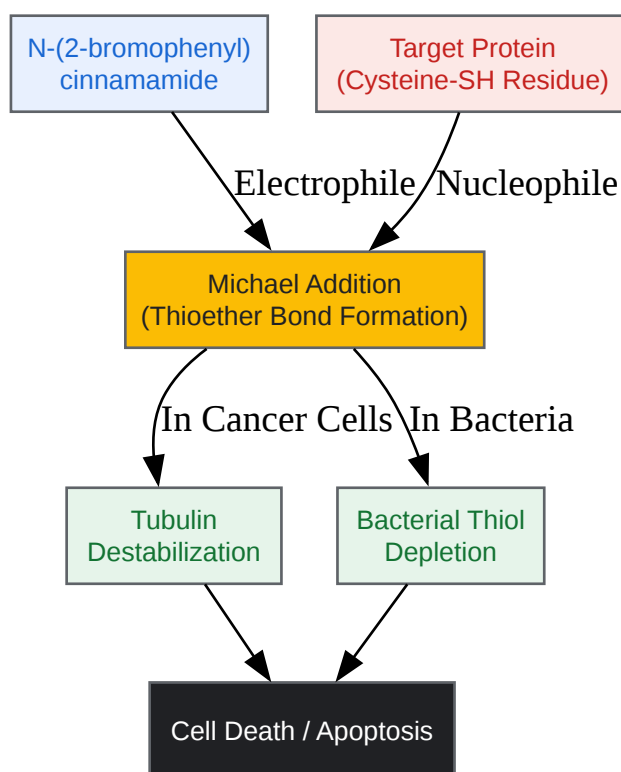
- Anti-inflammatory: Derivatives show inhibition of protease enzymes (e.g., trypsin) and suppression of NF- κ B signaling, likely via covalent modification of IKK β .
- CNS: Related analogs (e.g., N-hydroxypropyl cinnamamide) exhibit anticonvulsant activity (ED50 ~13-44 mg/kg), suggesting the 2-bromo derivative may also possess blood-brain barrier permeability and neuroactive potential.

Mechanism of Action (MOA)

The biological efficacy of **N-(2-bromophenyl)-3-phenylprop-2-enamide** relies on Covalent Inhibition via Michael Addition.

- Recognition: The lipophilic structure allows the molecule to dock into hydrophobic pockets of the target protein (e.g., Tubulin, bacterial membrane proteins).
- Reaction: A nucleophilic thiol (-SH) from a cysteine residue attacks the α -carbon of the enamide.
- Irreversible Binding: The formation of a stable thioether bond permanently inactivates the protein.

MOA Pathway Diagram



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Figure 2: Molecular Mechanism of Action. The compound acts as an electrophilic "warhead" targeting cysteine residues.

Structure-Activity Relationship (SAR)

Why the 2-Bromo position is critical:

- **Steric "Twist":** The bulky bromine atom at the ortho (2') position forces the aniline ring to twist out of coplanarity with the amide bond. This non-planar conformation is often crucial for fitting into the tubulin colchicine-binding site.
- **Lipophilicity:** Bromine is significantly more lipophilic than chlorine or fluorine. This increases the LogP, enhancing membrane permeability (crucial for antimicrobial activity).
- **Electronic Effect:** The electron-withdrawing nature of bromine reduces the electron density on the amide nitrogen, potentially increasing the electrophilicity of the Michael acceptor system (the double bond).

Experimental Validation Protocols

Protocol A: Minimum Inhibitory Concentration (MIC) Assay

To validate antimicrobial potency.

- Preparation: Dissolve compound in DMSO (stock 10 mg/mL).
- Medium: Mueller-Hinton Broth (MHB).
- Inoculum: Adjust bacterial suspension (*S. aureus*) to CFU/mL.
- Dilution: Perform serial 2-fold dilutions in a 96-well plate (range: 100 µg/mL to 0.1 µg/mL).
- Incubation: 37°C for 24 hours.
- Readout: The lowest concentration with no visible growth is the MIC.

Protocol B: Tubulin Polymerization Assay

To validate anticancer mechanism.

- Reagents: Purified bovine brain tubulin, GTP, fluorescence reporter (DAPI or similar).
- Setup: Mix tubulin (2 mg/mL) with the test compound (10 µM) in polymerization buffer (80 mM PIPES, pH 6.9).
- Initiation: Add GTP and warm to 37°C.
- Measurement: Monitor fluorescence (Ex 360 nm / Em 450 nm) over 60 minutes.
- Result: A decrease in the Vmax of the polymerization curve compared to control indicates inhibition.

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- Chemical Properties & CAS Data
 - PubChem Compound Summary for CAS 71910-51-5.

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